

Mass spectrometry fragmentation pattern of 2-(2-Azepanyl)phenyl methyl ether

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Compound of Interest

Compound Name: 2-(2-Azepanyl)phenyl methyl ether

CAS No.: 383129-03-1

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An In-Depth Guide to the Electron Ionization Mass Spectrometry Fragmentation of **2-(2-Azepanyl)phenyl Methyl Ether**

Introduction: Predicting Fragmentation Through Structural Analysis

The structural elucidation of novel or modified chemical entities is a cornerstone of drug discovery and development. Mass spectrometry (MS), particularly when coupled with gas chromatography (GC-MS) utilizing electron ionization (EI), stands as a primary tool for determining the structure of volatile organic compounds. The fragmentation pattern generated by EI is a reproducible molecular fingerprint, offering deep insights into the compound's architecture.

This guide provides a comprehensive analysis of the predicted electron ionization mass spectrometry fragmentation pattern of **2-(2-Azepanyl)phenyl methyl ether**. As direct experimental data for this specific molecule is not readily available in public spectral libraries, this analysis is built upon well-established principles of mass spectrometry and data from structurally analogous compounds. We will dissect the molecule's key structural features—an

aromatic ether, a tertiary aryl amine, and a seven-membered azepane ring—to predict its behavior upon ionization. Furthermore, we will explore how the ortho orientation of the substituents gives rise to unique fragmentation pathways, a phenomenon known as the "ortho effect"[1][2][3].

The core of this guide is to provide researchers with a predictive framework for interpreting the mass spectra of this compound and related structures, comparing potential fragmentation pathways, and offering a robust experimental protocol for data acquisition.

Predicted Fragmentation Pathways

The fragmentation of the **2-(2-Azepanyl)phenyl methyl ether** molecular ion ($M^{+\cdot}$) is dictated by the relative stability of the resulting fragment ions and neutral losses. The presence of two key functional groups, the azepanyl-amino group and the methoxy group, on an aromatic ring suggests several competing fragmentation pathways.

Molecular Ion ($M^{+\cdot}$)

In accordance with the nitrogen rule, a compound with a single nitrogen atom will have an odd nominal molecular weight.[4][5] The molecular ion peak is expected to be prominent, as aromatic systems are adept at stabilizing the positive charge.[6][7]

Pathway I: Amine-Directed Fragmentation (α -Cleavage)

The most characteristic fragmentation for aliphatic amines is α -cleavage, which involves the cleavage of a bond adjacent to the nitrogen atom.[5][7][8] This process leads to the formation of a resonance-stabilized immonium ion, which often corresponds to the base peak in the spectrum.[4] For the azepane ring, two primary α -cleavage events are plausible.

- **Ring Opening:** The most favorable α -cleavage involves the breaking of a C-C bond within the azepane ring, as this relieves ring strain and leads to a stable, open-chain immonium ion. This is a common pathway for cyclic amines.[4][8] The loss of the largest possible radical is generally preferred.
- **Loss of an Alkyl Radical:** Cleavage can result in the loss of an alkyl radical from the azepane ring, leading to a series of fragment ions separated by 14 mass units (CH_2).

Pathway II: Ether-Directed Fragmentation

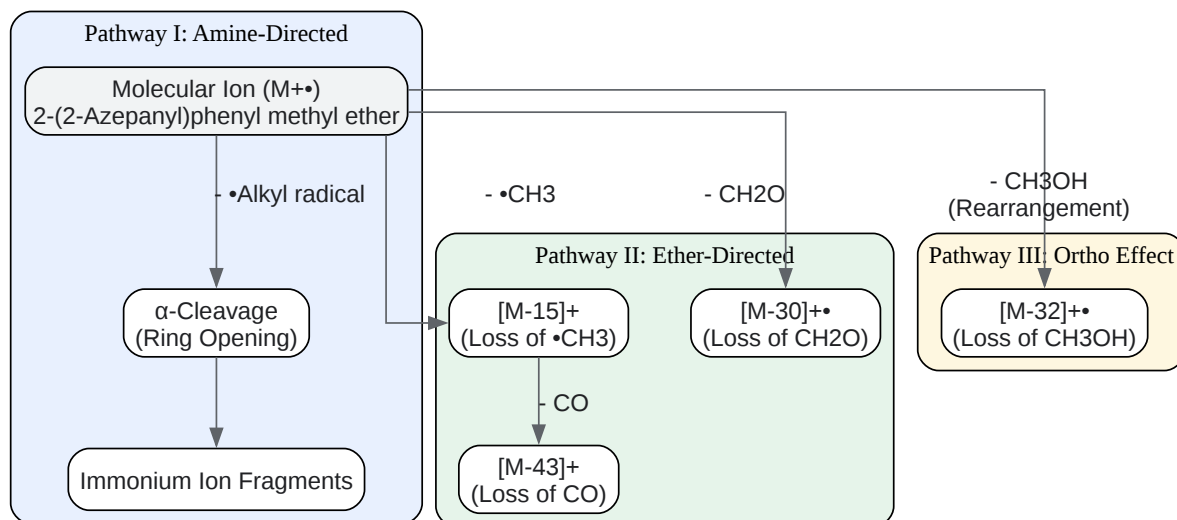
Aromatic ethers exhibit characteristic fragmentation patterns, typically involving the methoxy group.[\[8\]](#)[\[9\]](#)

- **Loss of a Methyl Radical:** The initial fragmentation can be the loss of a methyl radical ($\bullet\text{CH}_3$) from the methoxy group, resulting in an $[\text{M}-15]^+$ ion.
- **Subsequent Loss of Carbon Monoxide:** This $[\text{M}-15]^+$ ion can then expel a molecule of carbon monoxide (CO), a common fragmentation for phenolic cations, to yield an $[\text{M}-15-28]^+$ or $[\text{M}-43]^+$ ion.[\[8\]](#)[\[9\]](#)
- **Loss of Formaldehyde:** An alternative pathway involves a rearrangement followed by the elimination of a neutral formaldehyde molecule (CH_2O), leading to an $[\text{M}-30]^+$ radical cation.

Pathway III: The "Ortho Effect"

The spatial proximity of the azepanyl and methoxy groups in the ortho position can enable unique fragmentation pathways through intramolecular interactions and rearrangements that are not possible for the meta or para isomers.[\[2\]](#)[\[3\]](#) This can involve hydrogen transfer between the two groups, leading to the elimination of stable neutral molecules like methanol (CH_3OH) or water (H_2O) after initial fragmentation. For instance, a hydrogen from the azepane ring could be transferred to the ether oxygen, facilitating the loss of methanol from the molecular ion, resulting in an $[\text{M}-32]^+$ ion.

The following diagram illustrates the interplay of these primary fragmentation pathways.



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Caption: Predicted major fragmentation pathways for 2-(2-Azepanyl)phenyl methyl ether.

Comparative Analysis: Ortho vs. Meta and Para Isomers

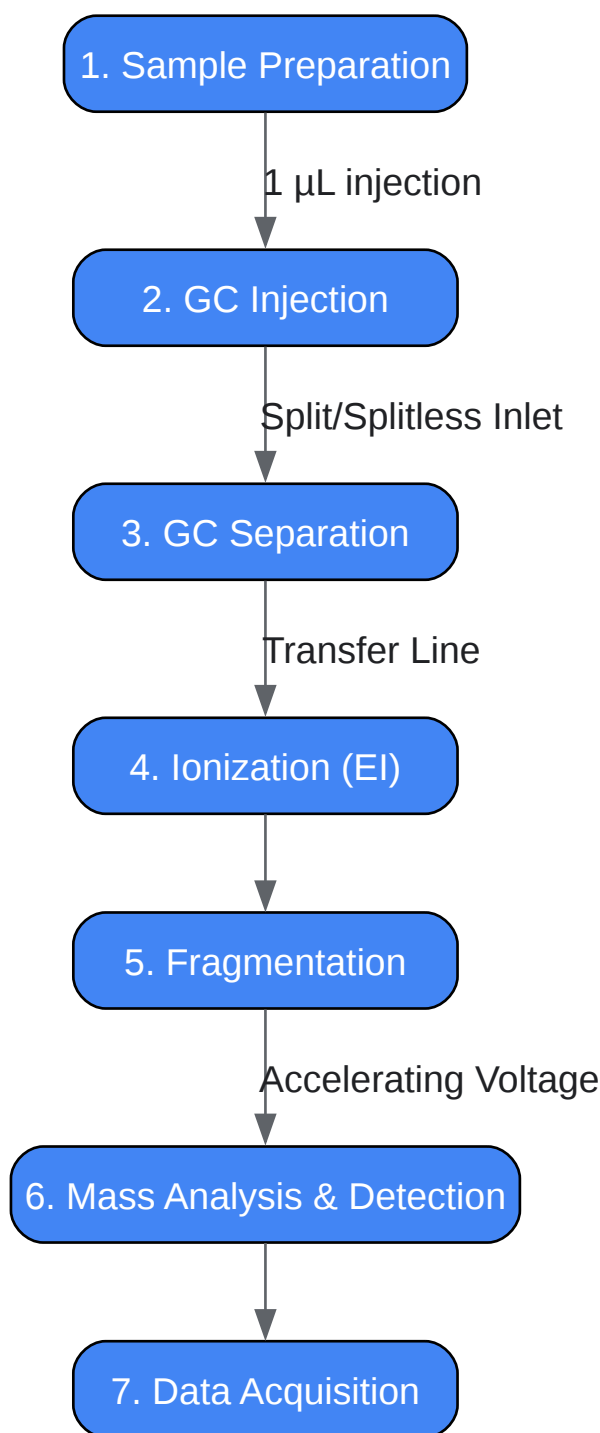
To underscore the diagnostic value of the fragmentation pattern, it is useful to compare the expected spectrum of the ortho isomer with its hypothetical meta and para counterparts.

Feature	2-(2-Azepanyl)phenyl methyl ether (Ortho)	3- or 4-(2-Azepanyl)phenyl methyl ether (Meta/Para)	Rationale
Molecular Ion ($M^{+ \cdot}$)	Prominent, odd m/z	Prominent, same odd m/z	The molecular formula is identical.
Amine α -Cleavage	Expected, strong intensity	Expected, strong intensity	This is an intrinsic property of the azepane moiety and is independent of substituent position. [4] [8]
Ether Fragmentation	Expected (Loss of $\bullet\text{CH}_3$, CO, CH_2O)	Expected (Loss of $\bullet\text{CH}_3$, CO, CH_2O)	This is characteristic of the methoxybenzene moiety. [9]
Ortho Effect Fragments	Present (e.g., loss of CH_3OH , $[\text{M}-32]^{+ \cdot}$)	Absent or negligible	The functional groups are not proximate enough to interact, making these specific rearrangement pathways highly unlikely. [2] [3]

The presence of unique fragment ions resulting from intramolecular rearrangements, such as the $[\text{M}-32]^{+ \cdot}$ peak, would be a strong indicator of the ortho substitution pattern. The absence of these peaks, in a spectrum that otherwise shows typical amine and ether fragmentation, would suggest a meta or para arrangement.

Experimental Protocol: GC-MS Analysis

This section provides a standardized protocol for acquiring high-quality EI mass spectra for compounds of this class.



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Caption: Standard workflow for GC-EI-MS analysis.

Step-by-Step Methodology

- Sample Preparation:

- Dissolve approximately 1 mg of the analyte in 1 mL of a high-purity volatile solvent (e.g., Dichloromethane, Ethyl Acetate).
- Vortex the solution to ensure homogeneity.
- If necessary, perform a serial dilution to achieve a final concentration of ~10-100 µg/mL to avoid column and detector saturation.
- Gas Chromatography (GC) Conditions:
 - Injector: Split/splitless inlet, operated in split mode (e.g., 50:1 split ratio) at 250°C.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - GC Column: A standard non-polar column, such as a 30 m x 0.25 mm ID, 0.25 µm film thickness 5% phenyl-polydimethylsiloxane column (e.g., DB-5ms, HP-5ms).
 - Oven Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 15°C/min to 300°C.
 - Final hold: Hold at 300°C for 5 minutes.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Electron Energy: 70 eV. This is a standardized energy that ensures reproducible fragmentation patterns and allows for comparison with library spectra.[\[10\]](#)
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Mass Range: Scan from m/z 40 to 550. This range will cover the molecular ion and the vast majority of expected fragments.

- Solvent Delay: Set a solvent delay of 3-4 minutes to prevent the high concentration of solvent from entering the mass spectrometer, which can damage the filament.

Conclusion

While a definitive fragmentation pattern for **2-(2-Azepanyl)phenyl methyl ether** requires experimental validation, a robust prediction can be made based on fundamental principles of mass spectrometry and extensive data from related structures. The resulting mass spectrum is expected to be a composite of characteristic amine-directed α -cleavages, typical aromatic ether fragmentations, and unique ions resulting from "ortho effect" rearrangements. The most diagnostic feature for confirming the ortho substitution pattern would be the detection of fragments arising from intramolecular interactions, such as the loss of a neutral methanol molecule. The provided experimental protocol offers a reliable starting point for researchers to acquire high-quality data for this compound and its analogs, enabling confident structural confirmation and differentiation from its isomers.

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